

Technical Support Center: H-0104

Dihydrochloride Experiments

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Compound of Interest

Compound Name: *H-0104 dihydrochloride*

Cat. No.: *B1672574*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in minimizing variability in experiments involving **H-0104 dihydrochloride**.

I. Frequently Asked Questions (FAQs)

Q1: What is **H-0104 dihydrochloride** and what is its primary mechanism of action?

A1: **H-0104 dihydrochloride** is a research compound identified as a Rho-associated coiled-coil forming protein kinase (ROCK) inhibitor.^{[1][2]} The ROCK signaling pathway is a crucial regulator of cellular processes such as cell adhesion, migration, proliferation, and apoptosis.^[3] By inhibiting ROCK, **H-0104 dihydrochloride** can modulate these fundamental cellular functions. It has been noted for its significant intraocular pressure (IOP)-lowering activity in monkeys, suggesting its potential in glaucoma research.^{[1][2]}

Q2: What are the common sources of variability in cell-based assays using **H-0104 dihydrochloride**?

A2: Variability in cell-based assays can arise from multiple factors. These include inconsistencies in cell culture practices (e.g., cell passage number, confluency), procedural variations (e.g., pipetting errors, incubation times), and the inherent biological variability of cells.^[4] For compounds like **H-0104 dihydrochloride**, factors such as inconsistent inhibitor concentration, improper storage, and degradation can also significantly contribute to experimental variability.

Q3: How should I prepare and store **H-0104 dihydrochloride**?

A3: **H-0104 dihydrochloride** is typically a solid powder. For long-term storage, it is recommended to store the compound at -20°C for up to two to three years, protected from light. [1][5] For short-term storage of a few days to weeks, 0-4°C is acceptable.[1] Stock solutions are commonly prepared in organic solvents like dimethyl sulfoxide (DMSO).[6] It is advisable to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles. Once in an aqueous solution, it is generally recommended not to store it for more than one day.

Q4: How do I choose the appropriate concentration range for my experiments?

A4: The optimal concentration of **H-0104 dihydrochloride** will be cell-line and assay-dependent. It is recommended to perform a dose-response experiment to determine the effective concentration range for your specific experimental setup. Start with a broad range (e.g., 1 nM to 10 µM) to identify a window of activity.[7] The goal is to find the lowest effective concentration that produces the desired on-target effect to minimize potential off-target activities.

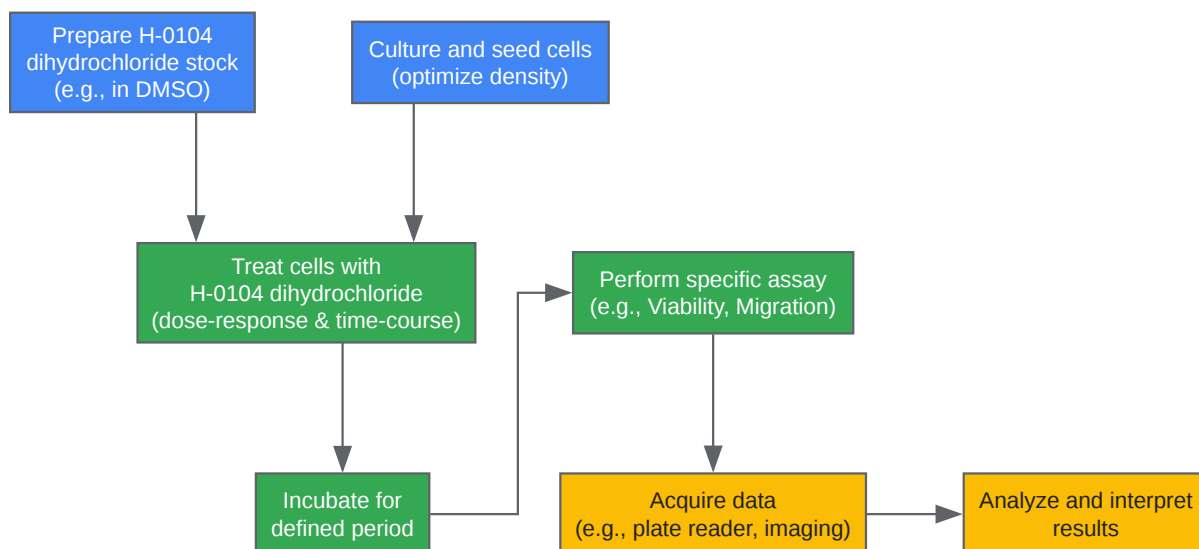
II. Physicochemical Properties and Storage of H-0104 Dihydrochloride

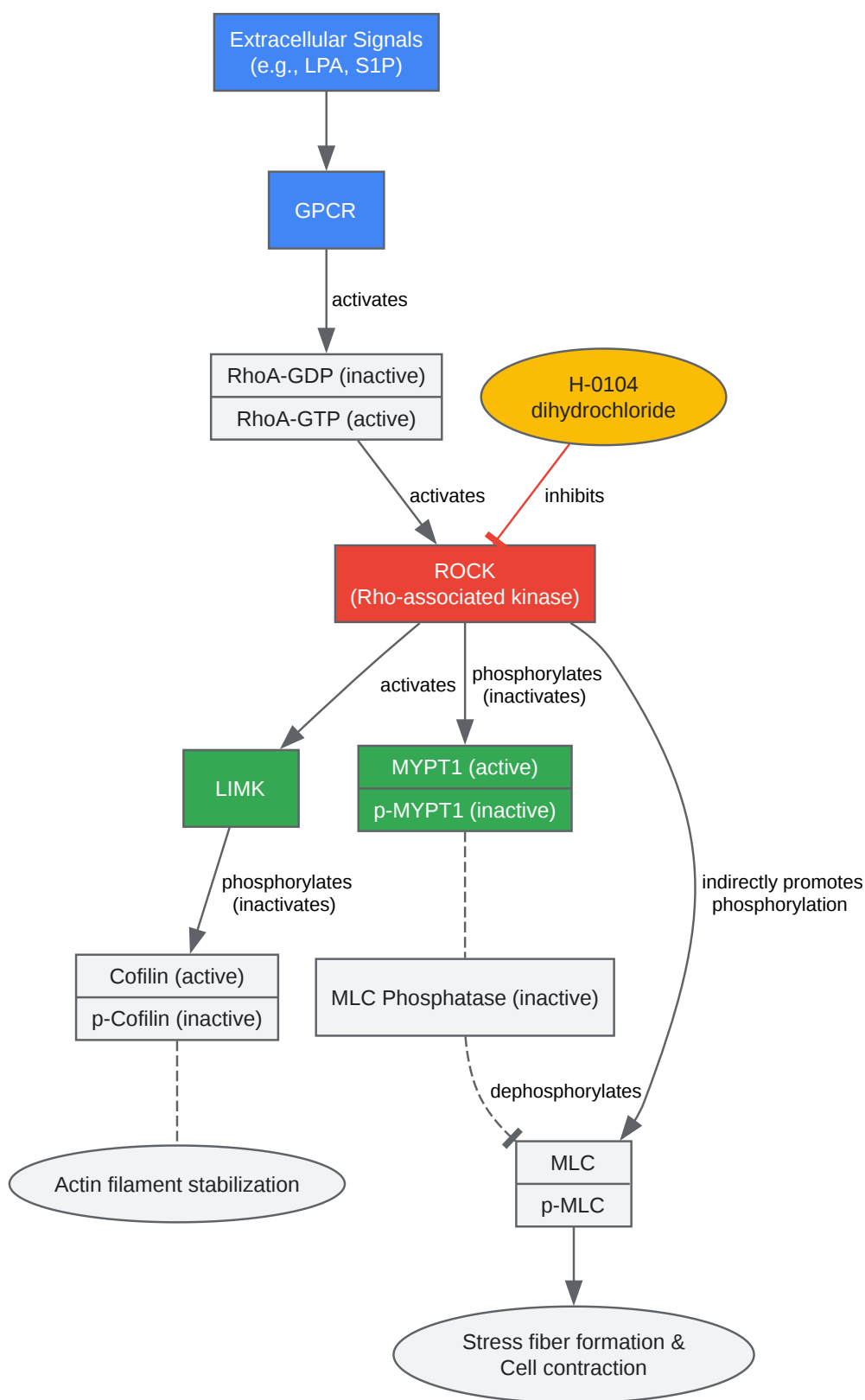
The following table summarizes the available information on the properties of **H-0104 dihydrochloride**. It is critical to note that specific quantitative data for solubility and stability in cell culture media are not readily available in the searched literature. Therefore, empirical determination is highly recommended.

Property	Data	Source
Chemical Name	(2S)-1-[(4-Bromo-5-isoquinoliny)sulfonyl]hexahydro-2-methyl-1H-1,4-diazepine dihydrochloride	[1]
CAS Number	913636-88-1	[1][2][8]
Molecular Formula	C ₁₅ H ₂₀ BrCl ₂ N ₃ O ₂ S	[1]
Molecular Weight	457.21 g/mol	[2]
Appearance	Solid powder	[1]
Storage (Solid)	Short-term (days to weeks): 0-4°C; Long-term (years): -20°C. Protect from light.	[1]
Solubility	Soluble in DMSO. Specific solubility (e.g., mg/mL) is not specified and should be determined empirically.	[6]
Stability in Solution	Stock solutions in DMSO are generally stable at -20°C for extended periods (e.g., up to 1 year if protected from light).[5] Aqueous solutions are less stable and should ideally be prepared fresh.	

III. Experimental Workflow and Signaling Pathway

The following diagrams illustrate a general experimental workflow for using **H-0104 dihydrochloride** and the targeted ROCK signaling pathway.





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